

Advanced Chemical Profiling and Synthetic Methodologies of 4-Phenoxyoxolan-3-one

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Compound of Interest

Compound Name: 4-Phenoxyoxolan-3-one

CAS No.: 2375260-80-1

Cat. No.: B2771452

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Executive Summary

In modern drug discovery and complex library synthesis, functionalized oxygen heterocycles serve as critical scaffolds. Among these, **4-Phenoxyoxolan-3-one** (also known as 4-phenoxydihydrofuran-3(2H)-one) represents a highly versatile, yet underexplored, α -aryloxy ketone embedded within a tetrahydrofuran (oxolane) core. This whitepaper provides an in-depth mechanistic analysis of its physicochemical properties, divergent synthetic pathways, and unique reactivity profiles. By leveraging donor-acceptor cyclopropane intermediates and organotitanium chemistry, researchers can utilize this building block for the rapid assembly of complex pharmaceutical libraries.

Physicochemical Profiling & Structural Analysis

Understanding the baseline properties of **4-Phenoxyoxolan-3-one** is essential for predicting its behavior in both synthetic workflows and biological environments. The compound features a highly polarized ketone adjacent to an electron-withdrawing phenoxy group, which significantly lowers the pKa of the α -protons and increases the electrophilicity of the carbonyl carbon.

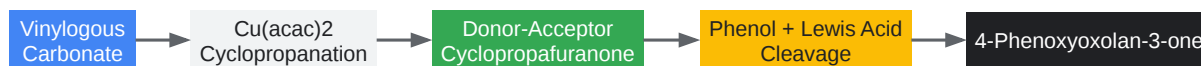
Below is a summary of its core quantitative data,^[1]:

Property	Value / Description
IUPAC Name	4-Phenoxyoxolan-3-one
Common Synonyms	4-Phenoxydihydrofuran-3(2H)-one; 4-phenoxytetrahydrofuran-3-one
CAS Registry Number	2375260-80-1
Molecular Formula	C ₁₀ H ₁₀ O ₃
Molecular Weight	178.19 g/mol
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	3
Rotatable Bonds	2
Core Structural Motif	α -Aryloxy cyclic ketone

Synthetic Methodologies: The Donor-Acceptor Cyclopropane Route

The direct functionalization of oxolane rings often suffers from poor regiocontrol and over-oxidation[2]. To circumvent this, state-of-the-art methodologies employ the intramolecular cyclopropanation of vinylogous carbonates. This generates a donor-acceptor cyclopropafuranone (DAC) intermediate, which can be cleaved with absolute regiocontrol[3].

The push-pull electronic effect within the DAC allows for the selective cleavage of specific cyclopropane bonds depending on the nucleophile used. When treated with phenol under Lewis acidic conditions, the ring opens divergently to yield the **4-phenoxyoxolan-3-one** architecture[3].



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Workflow for the divergent synthesis of **4-phenoxyoxolan-3-one** via DAC intermediates.

Reactivity Profile: Organotitanium-Mediated C-O Cleavage

The α -aryloxy C-O bond is notoriously robust, making it a stable linkage in drug design. However, for late-stage functionalization or traceless linker strategies, selective cleavage of this bond is required.

Recent advances in organometallic chemistry demonstrate that Ti(II) synthons, specifically Titanocene bis(trimethylsilyl)acetylene ($\text{Cp}_2\text{Ti}[\eta^2\text{-(CSiMe}_3)_2]$), can achieve ambient-temperature carbon-oxygen bond cleavage of α -aryloxy ketones[4],[5]. The highly oxophilic titanium center undergoes oxidative addition into the C-O bond, forming a stable Ti(IV) enolate aryloxide complex. This intermediate can then be selectively protonolyzed to yield the functionalized oxolane while preserving the Ti-aryloxide bond for catalyst recycling[4].



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Mechanistic pathway of ambient-temperature α -aryloxy C-O bond cleavage by Ti(II).

Self-Validating Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems, integrating in-process analytical controls and explicit mechanistic causality.

Protocol A: Synthesis of 4-Phenoxyoxolan-3-one via DAC Ring Opening

Objective: Regioselective cleavage of a donor-acceptor cyclopropafuranone to yield the target α -aryloxy ketone.

- Catalyst Preparation & Initiation:
 - Action: Dissolve the vinylogous carbonate diazo precursor in anhydrous toluene. Add 5 mol% $\text{Cu}(\text{acac})_2$ and heat to 80°C under an inert argon atmosphere[3].
 - Causality: $\text{Cu}(\text{acac})_2$ is specifically selected over highly active rhodium catalysts (e.g., $\text{Rh}_2(\text{OAc})_4$) because its moderate electrophilicity tightly regulates the carbene intermediate. This suppresses unwanted intermolecular dimerization and forces the intramolecular [2+1] cycloaddition to form the DAC[3].

- In-Process Validation: Monitor the reaction via FTIR spectroscopy. The initiation phase is complete when the strong, characteristic diazo stretch at $\sim 2100\text{ cm}^{-1}$ is entirely depleted.
- Regioselective Nucleophilic Cleavage:
 - Action: Cool the mixture to room temperature. Introduce 1.2 equivalents of phenol followed by a catalytic amount of $\text{BF}_3\cdot\text{OEt}_2$.
 - Causality: The DAC possesses highly polarized C-C bonds due to the push-pull effect of the oxygen heteroatoms. The Lewis acid ($\text{BF}_3\cdot\text{OEt}_2$) coordinates to the cyclopropyl ketone, further activating it. This directs the phenoxide nucleophile to attack the least sterically hindered, most electrophilic carbon, cleanly breaking the cyclopropane ring to yield the **4-phenoxyoxolan-3-one** architecture[3].
 - In-Process Validation: Perform crude ^1H NMR. Successful ring opening is confirmed by the complete disappearance of the high-field cyclopropane multiplets (0.8–1.5 ppm) and the emergence of distinct oxolane methylene/methine signals (3.8–4.6 ppm).

Protocol B: Ambient-Temperature C-O Bond Cleavage

Objective: Chemoselective cleavage of the α -aryloxy ketone bond using a Ti(II) synthon.

- Titanocene Insertion:
 - Action: In a nitrogen-filled glovebox, dissolve **4-phenoxyoxolan-3-one** in anhydrous THF. Slowly add 1.0 equivalent of $\text{Cp}_2\text{Ti}[\eta^2\text{-(CSiMe}_3)_2]$ [4].
 - Causality: The α -aryloxy C-O bond is typically resistant to mild cleavage. However, the Ti(II) complex is highly oxophilic, electron-rich, and sterically accessible. It readily undergoes oxidative addition into the C-O bond at ambient temperature, driven thermodynamically by the formation of a highly stable Ti(IV) enolate aryloxide complex[4], [5].
 - In-Process Validation: The reaction mixture will exhibit a rapid, distinct colorimetric shift from dark brown/red (characteristic of the Ti(II) species) to a lighter orange/yellow (indicating the Ti(IV) complex).
- Selective Protonolysis:

- Action: Treat the intermediate complex with 1.0 equivalent of [HNEt₃]BPh₄[4].
- Causality: A carefully calibrated weak acid is mandatory. Strong aqueous acids would indiscriminately cleave all Ti-O bonds. [HNEt₃]BPh₄ selectively protonates the more basic enolate ligand, releasing the functionalized oxolane while preserving the robust Ti-aryloxide bond for subsequent transmetalation or catalyst recycling[4].
- In-Process Validation: ¹³C NMR analysis will validate the cleavage via the disappearance of the titanium-bound enolate carbon signal (~160 ppm) and the regeneration of the ketone carbonyl resonance (~214 ppm).

References

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- Source: bldpharm.
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- Synthesis and properties of [Cp₂Ti(Me)(H₂O)][B(C₆F₅)₄]
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